

Solvent Red 195: A Technical Guide to Solubility in Organic Solvents

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **Solvent Red 195** in various organic solvents. The information is compiled to assist researchers, scientists, and professionals in drug development and other fields where this dye is utilized. The data is presented in a clear, tabular format for ease of comparison, and a general experimental protocol for determining dye solubility is outlined.

Core Physicochemical Properties

Solvent Red 195, also known by its Colour Index name, is a bluish-red azo dye.[1] It is recognized for its high thermal stability, good light and weather fastness, and bright coloration. [2][3] Its primary applications include the coloring of various plastics such as polystyrene (PS), polymethyl methacrylate (PMMA), acrylonitrile butadiene styrene (ABS), and polyethylene terephthalate (PET).[2][4]

Quantitative Solubility Data

The solubility of **Solvent Red 195** in a range of organic solvents at ambient temperature has been reported across various sources. The following table summarizes this quantitative data. It is important to note that solubility values can be influenced by the purity of both the dye and the solvent, as well as minor variations in experimental conditions.



Organic Solvent	Solubility (g/L) at 20°C	Solubility (Approximate at 23°C)
Dichloromethane	37.1[5][6][7]	40[1]
Methylbenzene (Toluene)	2.7[4][5][6][7]	-
Styrene Monomer	-	3.5[1]
Acetone	1.4[4][5][6][7]	-
Butyl Acetate	1.3[4][5][6][7]	-
Ethyl Alcohol	0.8[5][6][7]	<0.1[1]
Methyl Methacrylate	-	0.5[1]

Experimental Protocol for Solubility Determination

While specific experimental protocols for determining the solubility of **Solvent Red 195** are not extensively detailed in the provided literature, a general methodology based on common laboratory practices for dye solubility can be described. The gravimetric method is a fundamental and widely used technique.[8]

Objective: To determine the saturation solubility of **Solvent Red 195** in a specific organic solvent at a given temperature.

Materials:

- Solvent Red 195 powder
- Selected organic solvent of analytical grade
- Volumetric flasks
- Analytical balance
- Constant temperature shaker or water bath
- Syringe filters (e.g., 0.45 μm PTFE)



- Glass vials with screw caps
- Oven

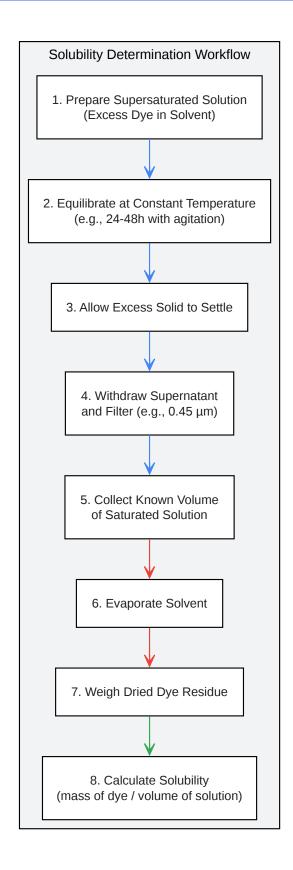
Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of Solvent Red 195 to a
 known volume of the organic solvent in a series of glass vials. The goal is to create a slurry
 where undissolved dye is clearly visible.
- Equilibration: Seal the vials and place them in a constant temperature shaker or water bath set to the desired temperature (e.g., 20°C). Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved dye.
- Phase Separation: Allow the vials to rest at the constant temperature for a short period to let the excess solid settle.
- Sampling and Filtration: Carefully draw a known volume of the supernatant using a syringe.
 Immediately attach a syringe filter and dispense the clear, saturated solution into a preweighed vial. This step is critical to remove any undissolved microparticles.
- Solvent Evaporation: Place the vials containing the filtered saturated solution in an oven at a
 temperature sufficient to evaporate the solvent without degrading the dye. A vacuum oven
 can be used to facilitate evaporation at a lower temperature.
- Mass Determination: Once the solvent has completely evaporated, re-weigh the vials containing the dried dye residue.
- Calculation: The solubility is calculated by dividing the mass of the dried dye by the volume of the filtered solution.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a dye using the gravimetric method.





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Macrolex Red B | Solvent Red 195 Dye for PS & PMMA [ranbarr.com]
- 2. Solvent Red 195 Transparent Red 2B Fastol Red 2B from Emperor Chem [emperordye.com]
- 3. Solvent Red 195[CAS No:164251-88-1 red solvent dye [chinainterdyes.com]
- 4. CI Solvent Red 195 Dyes | CAS 164251-88-1 Manufacturers in Mumbai, India [colorantsgroup.com]
- 5. epsilonpigments.com [epsilonpigments.com]
- 6. China Solvent Red Dyes 195/ Transparent Red 2b factory and manufacturers | Precise Color [precisechem.com]
- 7. China Solvent Red 195 factory and manufacturers | Precise Color [precisechem.com]
- 8. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [Solvent Red 195: A Technical Guide to Solubility in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595644#solvent-red-195-solubility-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com